

Cbz-L-cyclohexylglycine physical and chemical properties

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Compound of Interest

Compound Name: (2S)-{[(Benzyloxy)carbonyl]amino}
(cyclohexyl)acetic acid

Cat. No.: B554559

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A Technical Guide to Cbz-L-Cyclohexylglycine: Physicochemical Properties and Synthetic Protocols

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core physical and chemical properties of Cbz-L-cyclohexylglycine, a key intermediate in synthetic organic chemistry. This document details its structural and physicochemical characteristics, provides an experimental protocol for its synthesis, and discusses its primary application as a protected amino acid in the development of therapeutic agents.

Core Chemical and Physical Properties

Cbz-L-cyclohexylglycine, also known as (S)-2-(((benzyloxy)carbonyl)amino)-2-cyclohexylacetic acid, is a white to off-white solid crystalline powder.^[1] Its fundamental properties are summarized in the tables below, providing a ready reference for laboratory use.

Table 1: Chemical Identifiers and Structural Information

Identifier	Value
IUPAC Name	(2S)-2-cyclohexyl-2-(phenylmethoxycarbonylamino)acetic acid
CAS Number	69901-75-3
Molecular Formula	C ₁₆ H ₂₁ NO ₄
Molecular Weight	291.35 g/mol
Canonical SMILES	<chem>C1CCC(CC1)C(C(=O)O)NC(=O)OCC2=CC=CC=C2</chem>
InChI Key	CUSYTUPJAYLNFQ-AWEZQNQLSA-N

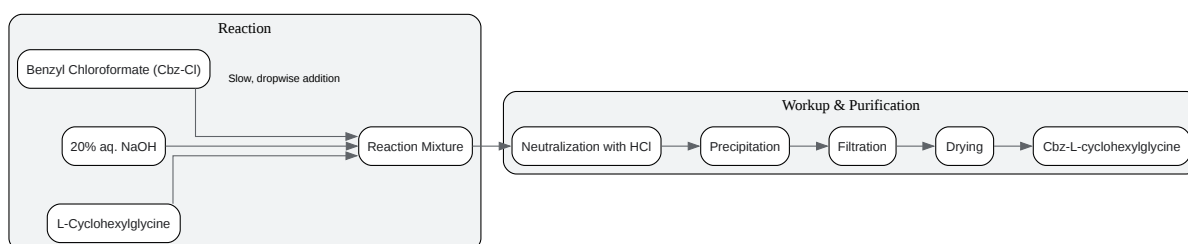
Table 2: Physicochemical Data

Property	Value	Source
Physical State	Solid, White to Off-White Crystalline Powder	[1]
Melting Point	111-114 °C	
Boiling Point (Predicted)	492.1 ± 38.0 °C	
Density (Predicted)	1.200 ± 0.06 g/cm ³	
Solubility	Slightly soluble in Chloroform, DMSO, and Methanol	
pKa (Predicted)	3.99 ± 0.10	
Purity (HPLC)	≥98%	

Synthesis of Cbz-L-Cyclohexylglycine: An Experimental Protocol

The synthesis of Cbz-L-cyclohexylglycine is typically achieved through the N-protection of L-cyclohexylglycine using benzyl chloroformate (Cbz-Cl) under alkaline conditions. The following protocol is a detailed method for its preparation in a laboratory setting.

Experimental Workflow



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Caption: Synthetic workflow for Cbz-L-cyclohexylglycine.

Methodology

Step 1: Dissolution of L-Cyclohexylglycine

- To 60.0 g of L-(+)-2-cyclohexylglycine (L-CHG), add 534 mL of deionized water and 60.9 mL of a 20% aqueous sodium hydroxide solution.
- Stir the mixture until the L-CHG is completely dissolved.
- (Optional) Add activated carbon to decolorize the solution, followed by an additional 79 mL of deionized water.

Step 2: N-Protection with Benzyl Chloroformate

- While stirring the solution, slowly and dropwise, add 65.1 g of benzyl chloroformate (Cbz-Cl) and 60.9 mL of a 20% aqueous sodium hydroxide solution. This step introduces the benzyloxycarbonyl (Cbz) protecting group onto the amino group of L-CHG.

Step 3: Precipitation of the Product

- To the reaction mixture, add deionized water and isopropyl alcohol (IPA).
- Neutralize the reaction solution by adding 4.1 mL of hydrochloric acid. This will cause the product to precipitate out of the solution as crystals.

Step 4: Isolation and Drying

- Isolate the precipitated crystals by filtration.
- Dry the collected crystals to obtain the final product, (S)-2-(((benzyloxy)carbonyl)amino)-2-cyclohexylacetic acid (Cbz-L-CHG).

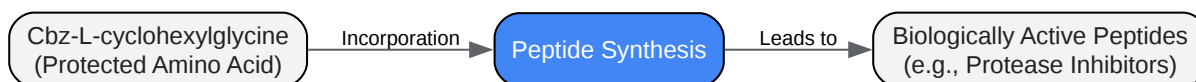
Spectroscopic Characterization

At present, detailed, publicly available experimental spectra (NMR, IR, Mass Spectrometry) for Cbz-L-cyclohexylglycine are limited. Researchers are advised to perform their own analytical characterization upon synthesis or acquisition to confirm the identity and purity of the compound.

Applications in Drug Development

Cbz-L-cyclohexylglycine is a valuable building block in the synthesis of more complex molecules, particularly in the field of medicinal chemistry. Its primary application is as a protected amino acid derivative for peptide synthesis.

The logical relationship for its use can be visualized as follows:



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Caption: Role of Cbz-L-cyclohexylglycine in synthesis.

It is notably used in the preparation of peptides designed as inhibitors for serine proteases. A significant target in this area has been the hepatitis C virus (HCV) NS3-NS4A protease, an essential enzyme for viral replication. The bulky cyclohexylglycine moiety can provide specific steric interactions within the enzyme's active site, contributing to the potency and selectivity of the inhibitor.

As Cbz-L-cyclohexylglycine is a synthetic intermediate, it is not directly involved in biological signaling pathways. Instead, it serves as a crucial component in the construction of larger molecules that are designed to interact with specific biological targets, such as viral proteases. The signaling pathways of interest would be those modulated by the final peptide inhibitor, not by Cbz-L-cyclohexylglycine itself.

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References

- 1. medchemexpress.com [medchemexpress.com]
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